

Versimide: A Technical Guide to its Structure and Spectroscopic Profile

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Compound of Interest

Compound Name: *Versimide*

Cat. No.: *B15549455*

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Introduction

Versimide is a natural product produced by the fungus *Alternaria alternata*.^[1] Its chemical structure, methyl 2-[(3R)-3-methyl-2,5-dioxopyrrolidin-1-yl]prop-2-enoate, points to its classification as an organonitrogen and organooxygen compound.^[1] With a molecular formula of C₉H₁₁NO₄ and a molecular weight of 197.19 g/mol, **versimide** belongs to a class of compounds that are of interest to researchers in natural product chemistry and drug discovery due to the diverse biological activities often associated with metabolites from *Alternaria* species.

This technical guide provides a summary of the known structural information for **versimide** and presents a generalized, yet detailed, overview of the experimental protocols and spectroscopic data that would be anticipated during its isolation and structure elucidation. While the original primary literature containing the specific experimental data for **versimide** could not be located, this guide has been constructed based on established methodologies for the characterization of fungal metabolites and theoretical spectroscopic predictions for its known structure.

Core Structure and Properties

The fundamental structural and chemical properties of **versimide** are summarized in the table below.

Property	Value	Source
Molecular Formula	C9H11NO4	PubChem[1]
Molecular Weight	197.19 g/mol	PubChem[1]
IUPAC Name	methyl 2-[(3R)-3-methyl-2,5-dioxopyrrolidin-1-yl]prop-2-enoate	PubChem[1]
CAS Number	30270-17-8	PubChem[1]
Canonical SMILES	<chem>C[C@@H]1CC(=O)N(C1=O)C(=C)C(=O)OC</chem>	PubChem[1]

Experimental Protocols

The following sections detail the typical experimental methodologies that would be employed for the isolation and structural characterization of **versimide** from its fungal source, *Alternaria alternata*.

Fungal Culture and Metabolite Extraction

A representative protocol for the cultivation of *Alternaria alternata* and extraction of its secondary metabolites is as follows:

- Fungal Inoculation and Growth:** Cultures of *Alternaria alternata* are typically grown on a solid agar medium, such as Potato Dextrose Agar (PDA), or in a liquid broth, like Potato Dextrose Broth (PDB), to generate sufficient biomass. The cultures are incubated under controlled conditions of temperature and light to promote the production of secondary metabolites.
- Extraction:** The fungal biomass and the culture medium are extracted with an organic solvent, commonly ethyl acetate or methanol. This process is often repeated multiple times to ensure a thorough extraction of the fungal metabolites.
- Solvent Evaporation:** The organic solvent is removed under reduced pressure using a rotary evaporator to yield a crude extract containing a mixture of fungal metabolites, including **versimide**.

Chromatographic Purification

The crude extract is then subjected to a series of chromatographic techniques to isolate **versimide** in a pure form.

- **Column Chromatography:** The crude extract is first fractionated using column chromatography over a stationary phase like silica gel. A gradient of solvents with increasing polarity (e.g., a hexane-ethyl acetate gradient) is used to elute the compounds. Fractions are collected and monitored by Thin Layer Chromatography (TLC).
- **High-Performance Liquid Chromatography (HPLC):** Fractions containing the compound of interest are further purified by preparative or semi-preparative HPLC. A C18 column is commonly used with a mobile phase consisting of a mixture of water and acetonitrile or methanol, often with a small amount of an acid like formic acid to improve peak shape.

Spectroscopic Data for Structure Elucidation

The following tables summarize the expected spectroscopic data for **versimide** based on its known chemical structure.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a cornerstone technique for the elucidation of the chemical structure of organic molecules. For **versimide**, a standard set of NMR experiments would be conducted in a deuterated solvent such as chloroform-d (CDCl_3) or dimethyl sulfoxide-d₆ (DMSO-d_6).

Table 1: Predicted ^1H NMR Spectroscopic Data for **Versimide**

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
~6.5	s	1H	=CHa
~5.9	s	1H	=CHb
~3.8	s	3H	-OCH ₃
~3.0-3.2	m	1H	-CH(CH ₃)-
~2.7-2.9	m	1H	-CHaH-CO-
~2.4-2.6	m	1H	-CHbH-CO-
~1.2	d	3H	-CH(CH ₃)-

Table 2: Predicted ¹³C NMR Spectroscopic Data for **Versimide**

Chemical Shift (δ) ppm	Assignment
~175	C=O (succinimide)
~173	C=O (succinimide)
~165	C=O (ester)
~135	C=C (quaternary)
~128	CH ₂ =C
~52	-OCH ₃
~35	-CH(CH ₃)-
~33	-CH ₂ -CO-
~15	-CH(CH ₃)-

Infrared (IR) Spectroscopy

IR spectroscopy provides information about the functional groups present in a molecule.

Table 3: Predicted IR Absorption Frequencies for **Versimide**

Wavenumber (cm ⁻¹)	Intensity	Assignment
~3000-2850	Medium	C-H stretch (aliphatic)
~1770	Strong	C=O stretch (imide, symmetric)
~1700	Strong	C=O stretch (imide, asymmetric)
~1720	Strong	C=O stretch (α,β -unsaturated ester)
~1640	Medium	C=C stretch (alkene)
~1250	Strong	C-O stretch (ester)

Mass Spectrometry (MS)

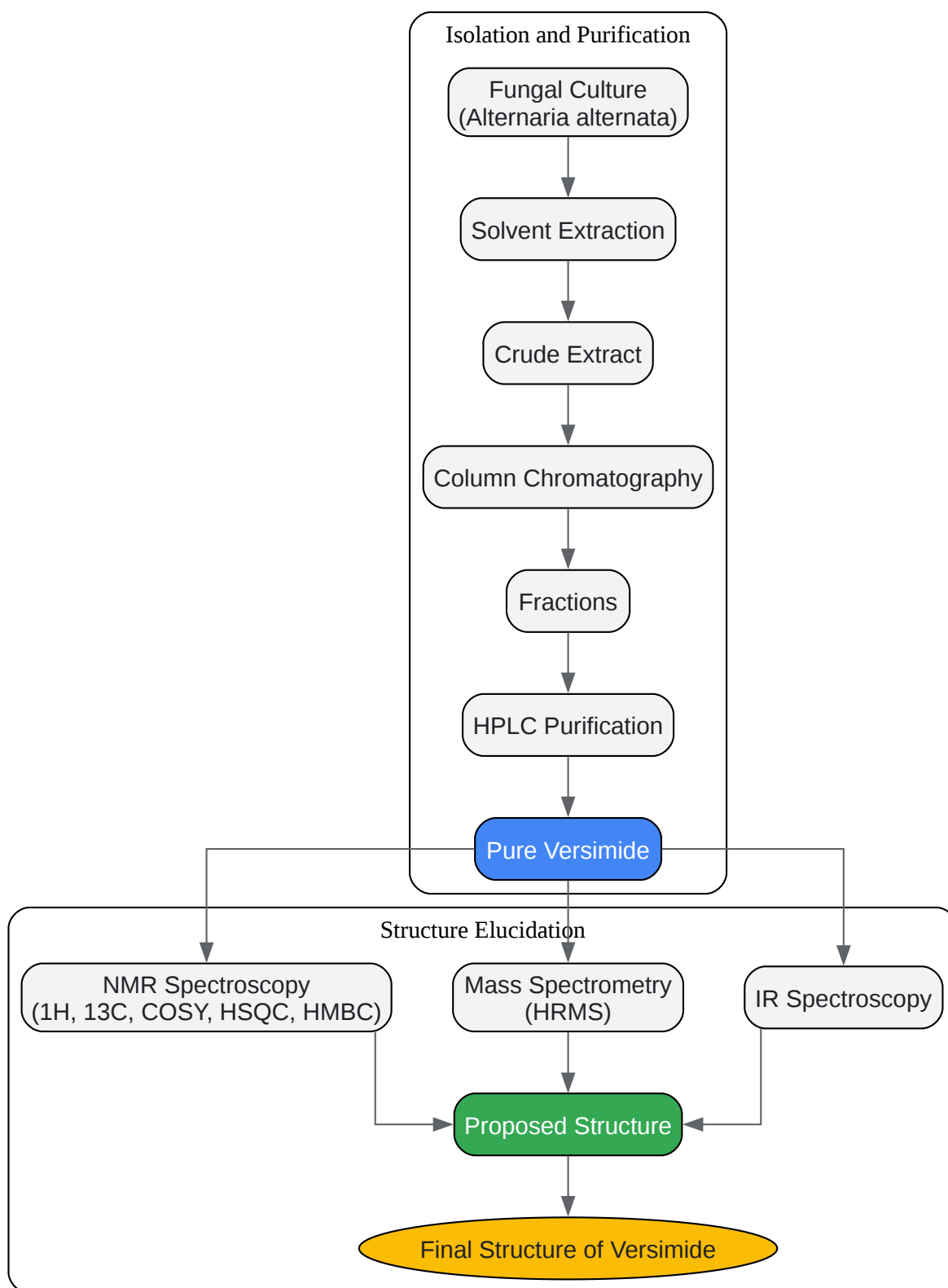
Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule.

Table 4: Predicted Mass Spectrometry Data for **Versimide**

m/z	Ion
197.07	[M] ⁺ (Molecular Ion)
166.06	[M - OCH ₃] ⁺
138.06	[M - COOCH ₃] ⁺
99.04	[Succinimide fragment] ⁺

Visualization of the Elucidation Workflow

The following diagram illustrates a generalized workflow for the isolation and structure elucidation of a natural product like **versimide**.



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A generalized workflow for the isolation and structure elucidation of **versimide**.

Conclusion

This technical guide provides a comprehensive overview of the known structural information for **versimide** and outlines the standard experimental procedures and expected spectroscopic data associated with its characterization. While the primary literature with explicit experimental details for **versimide** remains elusive, the information presented here, based on established principles of natural product chemistry, serves as a valuable resource for researchers and scientists interested in this and similar fungal metabolites. Further investigation into the bioactivity of **versimide** could reveal its potential in drug development and other scientific applications.

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References

- 1. Versimide | C₉H₁₁NO₄ | CID 73439 - PubChem [pubchem.ncbi.nlm.nih.gov]
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